

Iopentol: A Technical Guide for Preclinical Imaging and Research Applications

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Compound of Interest

Compound Name: *Iopentol*

Cat. No.: *B125893*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Iopentol is a non-ionic, monomeric, triiodinated, water-soluble X-ray contrast medium.[1] It is a low-osmolality contrast agent, which is associated with fewer adverse effects compared to high-osmolality agents.[2] This technical guide provides an in-depth overview of the core applications of **Iopentol** in a preclinical research and drug development context, with a focus on its utility in molecular imaging studies as a non-targeted contrast agent. While **Iopentol** itself does not target specific molecular pathways, its role in providing high-resolution anatomical context is crucial for multimodal imaging studies aimed at elucidating biological processes at the molecular level.

Mechanism of Action

Iopentol is an iodine-containing, water-soluble radiocontrast agent. The fundamental principle behind its application in X-ray-based imaging, including computed tomography (CT), is the high atomic number of iodine. These iodine atoms effectively absorb X-rays, leading to a significant increase in the attenuation of the X-ray beam as it passes through tissues where the agent is present. This differential absorption creates a higher contrast on the resulting images, allowing for clear delineation of anatomical structures.[2] Upon intravenous administration, **Iopentol** distributes throughout the extracellular fluid and does not significantly bind to plasma proteins.[1][3] This property allows it to be an effective agent for visualizing vascular structures and the interstitial spaces of various tissues.

Physicochemical and Pharmacokinetic Properties

Understanding the physicochemical and pharmacokinetic profile of **iopentol** is essential for its effective use in preclinical imaging protocols.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ I ₃ N ₃ O ₉	
Molar Mass	835.169 g·mol ⁻¹	
Protein Binding	Low (<3%)	
Metabolism	None	
Elimination Half-life (intravenous)	~2 hours (in humans)	
Excretion	Primarily renal (~98% unchanged in urine)	

Pharmacokinetics in Preclinical Models

Studies in rats have shown that **iopentol** is rapidly eliminated, with over 95% of the injected dose excreted within a short period. The pharmacokinetic data from these studies are consistent with an extracellular distribution of the agent. In rats and pigs, **iopentol** is mainly excreted in the urine, with a minor fraction eliminated in the feces. No specific organ enrichment or metabolites of **iopentol** have been detected.

Preclinical Imaging Applications

While **iopentol** is a non-targeted contrast agent, its application in preclinical imaging, particularly micro-CT, is invaluable for providing high-resolution anatomical information that complements molecular imaging modalities like Positron Emission Tomography (PET) and Single-Photon Emission Computed Tomography (SPECT).

Anatomical and Functional Imaging

In preclinical research, **iopentol**-enhanced CT is utilized for:

- High-resolution anatomical visualization: Delineating organs, tissues, and vascular structures in small animal models.
- Longitudinal studies: Non-invasively monitoring morphological changes in response to therapeutic interventions or disease progression.
- Multimodal imaging: Providing the anatomical reference for functional data obtained from molecular imaging techniques.

Role in Drug Discovery and Development

In the process of drug discovery and development, preclinical imaging plays a crucial role in assessing the efficacy and safety of new therapeutic agents. **Iopentol**-enhanced imaging can be used to:

- Characterize disease models: Evaluating the anatomical and pathological features of animal models of disease.
- Assess therapeutic efficacy: Monitoring changes in tumor size, vascularity, or other anatomical biomarkers in response to treatment.
- Evaluate safety and toxicology: Identifying potential off-target effects or morphological changes in organs.

Experimental Protocols

The following are generalized protocols for the use of **Iopentol** in preclinical imaging. Specific parameters should be optimized for the animal model, imaging system, and research question.

In Vivo Contrast-Enhanced Micro-CT Imaging of a Tumor Model

Objective: To visualize tumor vasculature and morphology in a rodent tumor model.

Materials:

- **Iopentol** solution (e.g., 300 mg I/mL)

- Rodent model with established tumor xenograft
- Micro-CT scanner
- Anesthesia system (e.g., isoflurane)
- Catheter for intravenous injection (e.g., tail vein catheter)

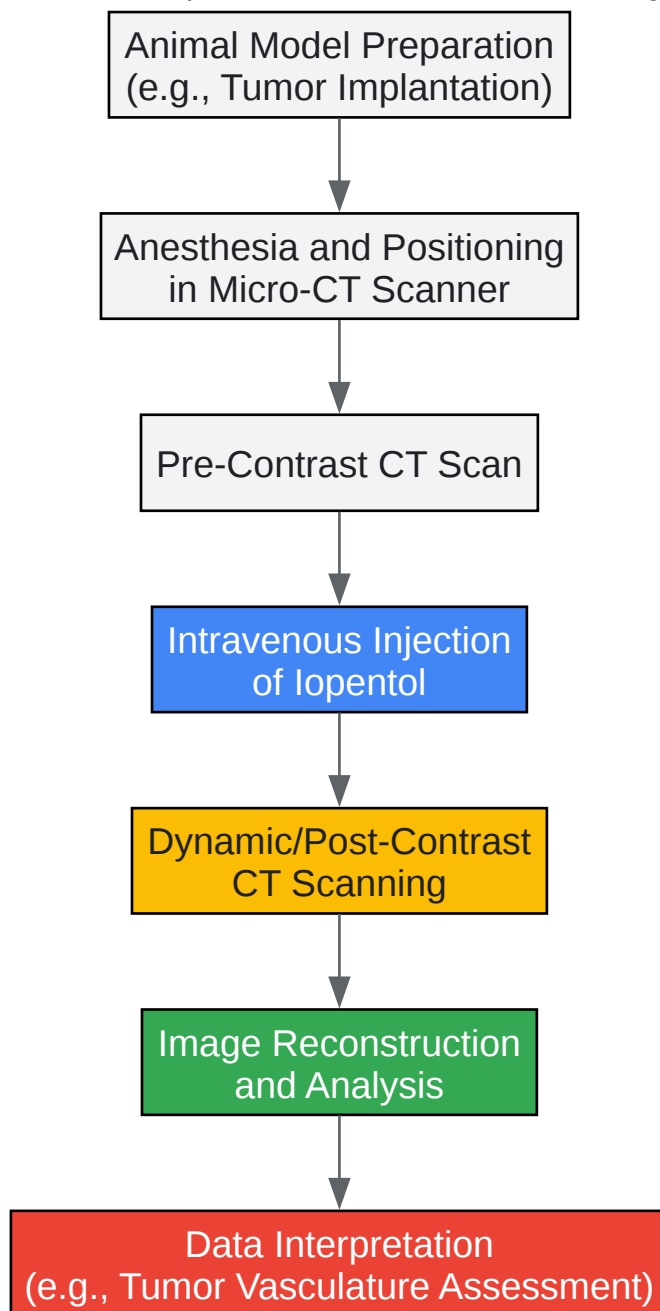
Procedure:

- Anesthetize the animal using an appropriate anesthetic agent and maintain anesthesia throughout the imaging procedure.
- Position the animal on the scanner bed and acquire a pre-contrast (baseline) CT scan of the region of interest.
- Administer **iopentol** intravenously via the tail vein catheter. The typical dose may range from 100 to 200 μL for a mouse, but should be optimized.
- Immediately following injection, initiate dynamic or gated CT scanning to capture the vascular phase.
- Acquire post-contrast scans at various time points to assess contrast agent distribution and clearance.
- Reconstruct the CT images and perform image analysis to quantify parameters such as vessel density, tumor volume, and contrast enhancement.

Visualizations

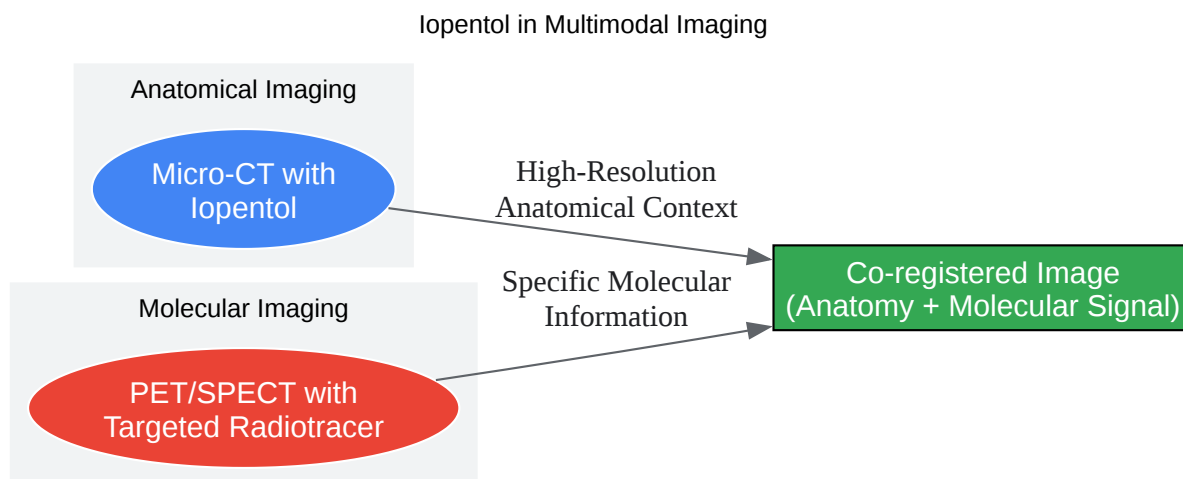
Iopentol-Enhanced Imaging Workflow

Workflow for Iopentol-Enhanced Preclinical Imaging

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Caption: A generalized workflow for conducting **iopentol**-enhanced preclinical imaging studies.

Conceptual Role of Iopentol in Multimodal Molecular Imaging



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Caption: **Iopentol**-enhanced CT provides anatomical context for molecular imaging data.

Conclusion

Iopentol is a well-characterized and safe non-ionic contrast agent with significant applications in preclinical research and drug development. While not a molecular imaging agent in the targeted sense, its ability to provide high-resolution anatomical and vascular information makes it an indispensable tool for in vivo studies. When used in conjunction with molecular imaging modalities, **Iopentol**-enhanced CT enables a more comprehensive understanding of biological processes by correlating molecular events with their precise anatomical locations. This integrated approach is critical for advancing our knowledge of disease mechanisms and for the development of novel therapeutics.

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References

- 1. assets.hpra.ie [assets.hpra.ie]
- 2. Iopentol - Wikipedia [en.wikipedia.org]
- 3. Pharmacokinetics of iopentol in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
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